

Application Notes and Protocols for NTRC-824 in Functional Assays

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Compound of Interest

Compound Name: NTRC-824

Cat. No.: B609677

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Introduction

NTRC-824 is a potent and selective non-peptide antagonist of the neurotensin type-2 receptor (NTS2).^{[1][2]} It exhibits over 150-fold selectivity for NTS2 over the neurotensin type-1 receptor (NTS1). These application notes provide detailed protocols for utilizing **NTRC-824** in common functional assays to characterize its antagonist activity, primarily focusing on intracellular calcium mobilization assays.

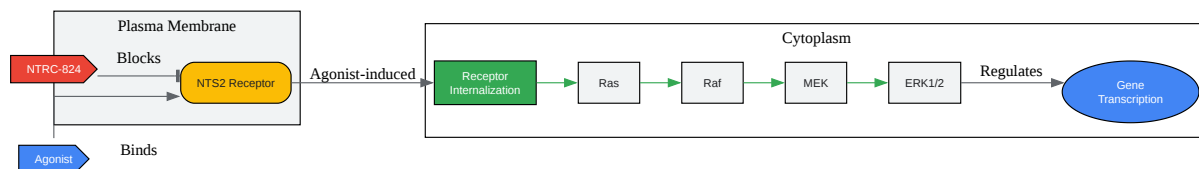
Data Presentation

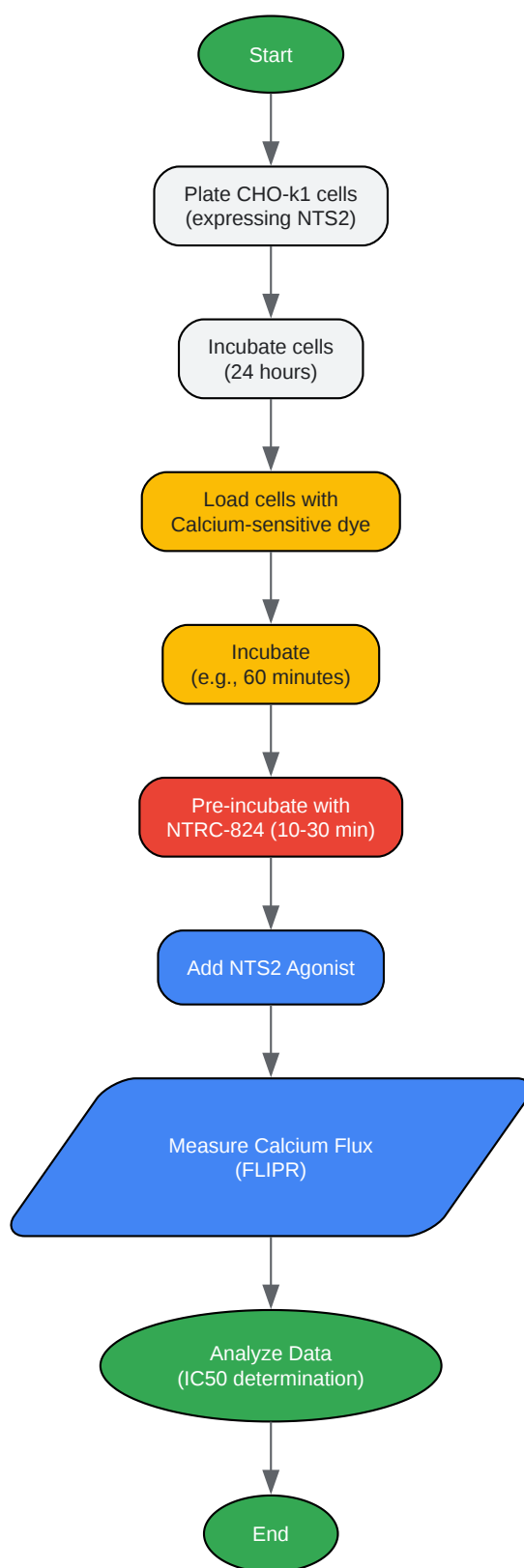
The following table summarizes the key quantitative data for **NTRC-824** in functional assays.

Parameter	Cell Line	Assay Type	Value	Reference
IC50	CHO-k1 (expressing rNTS2)	Calcium Flux (FLIPR)	38 nM	[1]
Ki	CHO-k1 (expressing rNTS2)	Radioligand Binding	202 nM	
Selectivity	CHO-k1	Radioligand Binding	>150-fold for NTS2 over NTS1	[1] [2]
Pre-incubation Time	CHO-k1 (expressing rNTS2)	Calcium Flux (FLIPR)	10 - 30 minutes	[3]

Mandatory Visualizations

NTS2 Receptor Signaling Pathway





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References

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- 2. google.com [google.com]
- 3. A FLIPR Assay for Evaluating Agonists and Antagonists of GPCR Heterodimers - PMC [pmc.ncbi.nlm.nih.gov]
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